

Technical Deep Dive: G3-C12 Peptide Specificity for Galectin-3 CRD

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Compound of Interest

Compound Name: G3-C12 free

Cat. No.: B14766026

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Executive Summary: The Specificity Paradox

Galectin-3 (Gal-3) is a chimera-type galectin implicated in fibrosis, cancer metastasis, and immune regulation. While its Carbohydrate Recognition Domain (CRD) is a validated therapeutic target, developing inhibitors with high specificity is notoriously difficult. Small molecule carbohydrate mimetics often suffer from low affinity or cross-reactivity with other galectins (e.g., Gal-1, Gal-4) due to the conserved nature of the

-galactoside binding groove.

G3-C12 (Sequence: ANTPCGPYTHDCPVKR) represents a paradigm shift. Identified via combinatorial phage display, this peptide exhibits nanomolar affinity (

nM) and, unlike its carbohydrate counterparts, demonstrates near-absolute specificity for Gal-3, bypassing the conserved homology traps of the galectin family.

This guide details the mechanistic basis of G3-C12 specificity, provides validated protocols for its characterization, and outlines its application in targeted drug delivery.

Mechanistic Architecture

Sequence and Structural Properties

G3-C12 is a 16-mer peptide originally isolated from a cysteine-constrained phage library. Its sequence contains a core motif responsible for its high-affinity interaction with the Gal-3 CRD.

Property	Description
Sequence	Ala-Asn-Thr-Pro-Cys-Gly-Pro-Tyr-Thr-His-Asp-Cys-Pro-Val-Lys-Arg
Format	Cyclic (Disulfide bridge between Cys5 and Cys12)
Molecular Weight	~1759 Da
Target Domain	C-terminal Carbohydrate Recognition Domain (CRD) of Galectin-3
Affinity ()	88.0 ± 23.0 nM

The Binding Interface & Selectivity

The distinguishing feature of G3-C12 is its ability to discriminate between Galectin-3 and closely related isoforms (Gal-1, Gal-4).^[1]

- **Mechanism of Action:** G3-C12 binds to the Gal-3 CRD.^{[1][2][3]} Crucially, it competes with the Thomsen-Friedenreich antigen (TFAg), a tumor-associated glycoantigen. This suggests the peptide either occupies the canonical carbohydrate-binding groove or binds an adjacent sub-pocket that sterically occludes carbohydrate access.
- **Selectivity Profile:** In comparative immunoblotting and binding assays, G3-C12 shows zero cross-reactivity with Galectin-1 (prototypic) or Galectin-4 (tandem-repeat), despite the high sequence homology (~35%) within their CRDs. This specificity is attributed to the peptide's reliance on non-conserved residues peripheral to the core -galactoside groove.

Experimental Validation Protocols

Protocol A: Validation of Binding Specificity (ELISA-based)

Rationale: To confirm G3-C12 specificity against a panel of galectins before proceeding to functional assays.

Materials:

- Recombinant Galectin-1, Galectin-3, Galectin-4.
- Biotinylated G3-C12 peptide.[\[1\]](#)
- Streptavidin-HRP.
- TMB Substrate.

Workflow:

- Immobilization: Coat 96-well microtiter plates with recombinant galectins (5 µg/mL in PBS) overnight at 4°C.
- Blocking: Wash 3x with PBST (PBS + 0.05% Tween-20). Block with 3% BSA in PBS for 1 hour at RT.
- Binding: Add Biotin-G3-C12 (serial dilutions: 1 nM to 10 µM) to wells. Incubate for 1 hour at RT.
 - Control: Include a scrambled peptide variant (e.g., G3-C12s) to rule out non-specific hydrophobic adsorption.
- Detection: Wash 3x with PBST. Add Streptavidin-HRP (1:5000). Incubate 45 min.
- Readout: Develop with TMB, stop with 1M H₂SO₄, and read OD₄₅₀.
- Data Analysis: Plot OD₄₅₀ vs. Log[Concentration]. Calculate using non-linear regression (One site – specific binding).

Protocol B: Functional Inhibition of Metastatic Adhesion

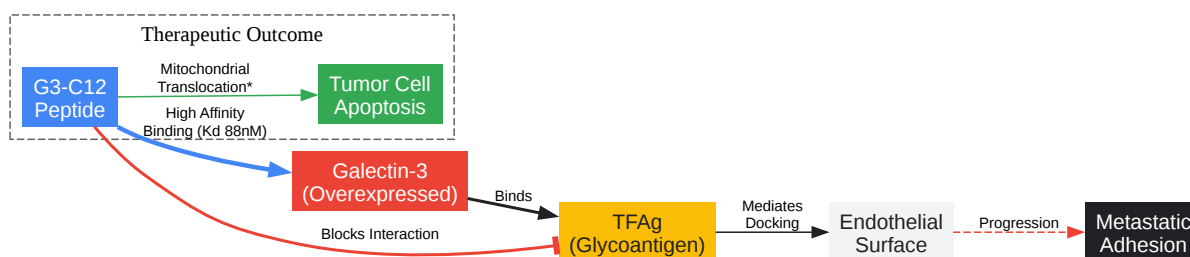
Rationale: To verify that G3-C12 binding translates to physiological inhibition of tumor cell adhesion.

Workflow:

- Cell Culture: Use Gal-3 overexpressing cells (e.g., MDA-MB-435 or PC-3).
- Monolayer Preparation: Culture HUVECs (Human Umbilical Vein Endothelial Cells) to confluence on gelatin-coated slides.
- Treatment: Pre-incubate tumor cells with G3-C12 (10 μ M) or vehicle for 30 min.
- Adhesion Assay: Add tumor cells to the HUVEC monolayer. Incubate for 30-60 min at 37°C under mild rotation (simulating flow conditions).
- Quantification: Wash away non-adherent cells. Fix and stain adherent cells. Count cells/field.
 - Success Metric: >50% reduction in adhesion compared to untreated control.

Visualizing the Mechanism

The following diagram illustrates the competitive inhibition mechanism of G3-C12 against Galectin-3 mediated metastasis.



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Caption: G3-C12 competitively inhibits Gal-3/TFAg interaction, preventing endothelial adhesion and promoting apoptosis via mitochondrial pathways.

Applications in Drug Development[4][5][6][7][8]

Targeted Delivery Systems

G3-C12 is increasingly used as a homing ligand for N-(2-hydroxypropyl)methacrylamide (HPMA) copolymer conjugates.

- Concept: Conjugating G3-C12 to chemotherapeutics (e.g., Doxorubicin) creates a "smart drug" (G3-C12-HPMA-Dox).[4]
- Mechanism: The peptide guides the polymer to Gal-3 overexpressing tumor cells.[4][5][6] Upon internalization, the conjugate not only delivers the payload but also induces Gal-3 translocation to the mitochondria, suppressing its anti-apoptotic function (Bcl-2 mimicry).

Comparative Efficacy Data

The table below summarizes the efficacy of G3-C12 modified carriers versus non-targeted controls in PC-3 prostate cancer cells.

Construct	Cellular Uptake (Fold Change)	Apoptosis Induction	Specificity
HPMA-Dox (Control)	1.0x	Low	Passive (EPR effect only)
G3-C12-HPMA-Dox	2.2x	High	Active (Gal-3 Receptor Mediated)
Scrambled-HPMA-Dox	1.1x	Low	Non-specific

References

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